

Tris(tribromoneopentyl)phosphate chemical structure and properties

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Compound of Interest

Compound Name: *Tris(tribromoneopentyl)phosphate*

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Tris(tribromoneopentyl)phosphate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

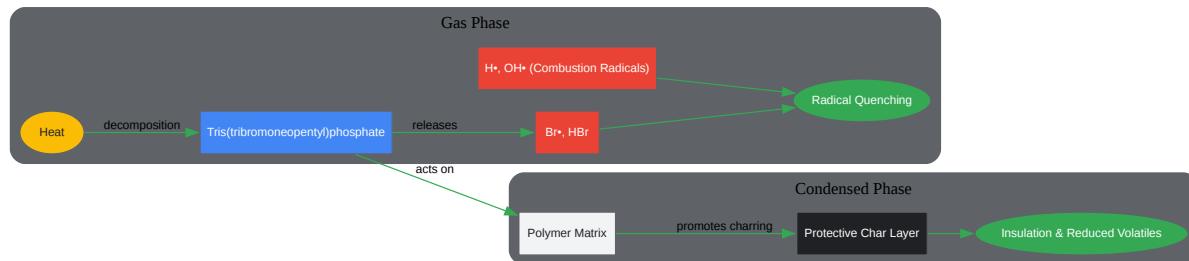
Abstract

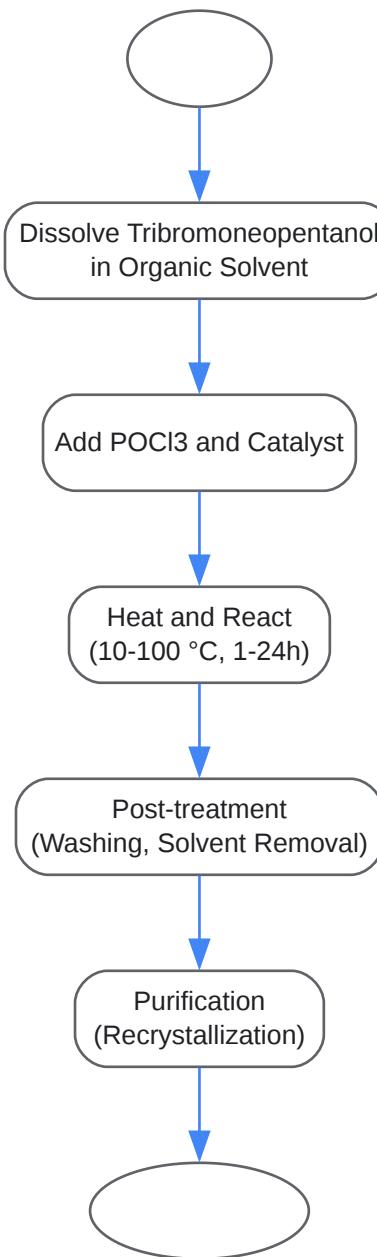
Tris(tribromoneopentyl)phosphate, with the CAS Number 19186-97-1, is a halogenated organophosphorus compound primarily utilized as an additive flame retardant.^{[1][2][3]} Its chemical structure, characterized by a high bromine content of approximately 70% and a phosphorus content of about 3%, confers a synergistic flame retardant efficacy.^{[4][5]} This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and the established mechanism of action of **Tris(tribromoneopentyl)phosphate**. Detailed experimental protocols for its synthesis and a general approach for its analysis are presented. Due to its industrial application, information regarding specific biological signaling pathways in the context of drug development is not available; however, its known toxicological profile is discussed based on available data for related compounds.

Chemical Structure and Identification

Tris(tribromoneopentyl)phosphate is systematically known as tris[3-bromo-2,2-bis(bromomethyl)propyl] phosphate.^{[1][6]} The molecule consists of a central phosphate group esterified with three tribromoneopentyl alcohol moieties.

Chemical Structure:



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